

# Application Notes and Protocols: 1-Chloropropane in Organic Synthesis

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## Compound of Interest

Compound Name: 1-Chloropropane

CAS No.: 68390-96-5

Cat. No.: B7761119

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## Abstract

This document provides a comprehensive guide to the applications of **1-chloropropane** in organic synthesis. As a versatile C3 building block, **1-chloropropane** serves as a key reagent in a variety of transformations, including nucleophilic substitutions and organometallic reactions. These notes detail the fundamental principles, reaction mechanisms, and field-proven protocols for its use in key synthetic operations such as Friedel-Crafts alkylation, Grignard reagent formation, Williamson ether synthesis, and the synthesis of n-propylamine. The content is designed to equip researchers with the technical knowledge to effectively and safely utilize **1-chloropropane** in their synthetic endeavors, from small-scale laboratory research to process development for drug discovery.

## Introduction: Properties and Handling of 1-Chloropropane

**1-Chloropropane** (n-propyl chloride), a colorless and highly flammable liquid, is a primary haloalkane with the chemical formula  $C_3H_7Cl$ .<sup>[1][2]</sup> Its utility in organic synthesis stems from the polarized carbon-chlorine bond, which renders the  $\alpha$ -carbon electrophilic and susceptible to attack by nucleophiles.

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **1-chloropropane** is paramount for its safe and effective use in the laboratory.

| Property                       | Value                               | Source            |
|--------------------------------|-------------------------------------|-------------------|
| Molecular Formula              | $C_3H_7Cl$                          | <sup>[2][3]</sup> |
| Molecular Weight               | 78.54 g/mol                         | <sup>[3][4]</sup> |
| Boiling Point                  | 46-47 °C (115-117 °F)               | <sup>[2][5]</sup> |
| Melting Point                  | -123 °C (-189 °F)                   | <sup>[2][5]</sup> |
| Density                        | 0.892 g/mL at 25 °C                 | <sup>[2]</sup>    |
| Solubility in Water            | Slightly soluble (2.7 g/L at 20 °C) | <sup>[2][3]</sup> |
| Solubility in Organic Solvents | Miscible with alcohol and ether     | <sup>[2][6]</sup> |
| Flash Point                    | Below 0 °F (-18 °C)                 | <sup>[3][7]</sup> |
| Vapor Density                  | 2.7 (Air = 1)                       | <sup>[3]</sup>    |

## Safety and Handling

**1-Chloropropane** is a highly flammable liquid and its vapors can form explosive mixtures with air.<sup>[1][5]</sup> It is also harmful if inhaled.<sup>[5]</sup> Therefore, stringent safety precautions are necessary.

- Handling: Always work in a well-ventilated fume hood.<sup>[5][8]</sup> Use explosion-proof equipment and non-sparking tools.<sup>[5][9]</sup> Ground and bond containers when transferring the material to prevent static discharge.<sup>[5][7]</sup>

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[5][7] Recommended storage temperature is 2-8 °C.[5][10]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[5]

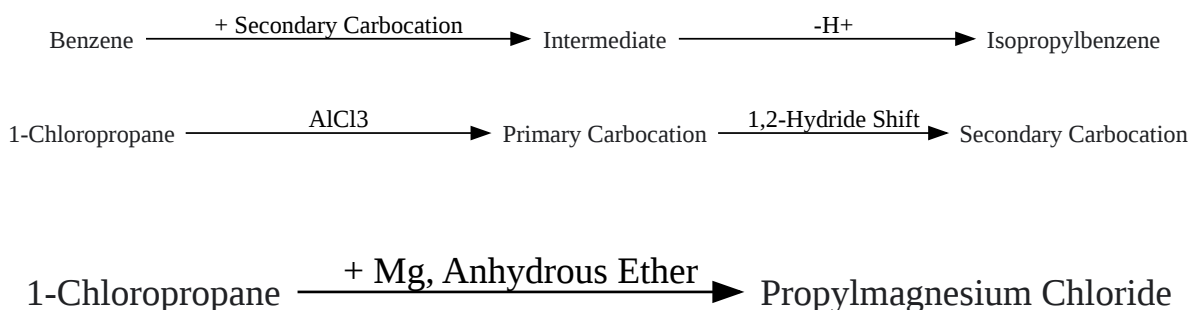
## Core Applications in Organic Synthesis

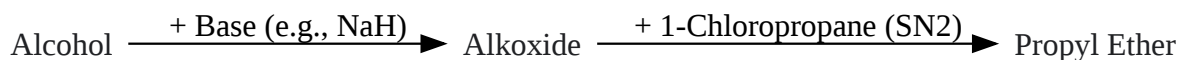
**1-Chloropropane** is a versatile reagent primarily utilized for the introduction of an n-propyl group into organic molecules. Its applications are diverse, ranging from the formation of carbon-carbon bonds to the synthesis of ethers and amines.

### Friedel-Crafts Alkylation: Synthesis of Propylarenes

The Friedel-Crafts alkylation is a classic method for attaching alkyl groups to aromatic rings. [11] When benzene is treated with **1-chloropropane** in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ), the primary product is surprisingly isopropylbenzene (cumene) rather than n-propylbenzene.[12][13]

**Causality of Isomerization:** This outcome is a direct consequence of the reaction mechanism. The Lewis acid facilitates the formation of a primary carbocation from **1-chloropropane**. [13] This primary carbocation is highly unstable and rapidly rearranges via a 1,2-hydride shift to form a more stable secondary carbocation.[13] The benzene ring then attacks this secondary carbocation, leading to the formation of isopropylbenzene.





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## Sources

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. nbino.com \[nbino.com\]](#)
- [3. 1-Chloropropane | C3H7Cl | CID 10899 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 1-Chloropropane | CAS#:540-54-5 | Chemsr \[chemsrc.com\]](#)
- [5. dept.harpercollege.edu \[dept.harpercollege.edu\]](#)
- [6. solubilityofthings.com \[solubilityofthings.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [9. echemi.com \[echemi.com\]](#)
- [10. echemi.com \[echemi.com\]](#)
- [11. mt.com \[mt.com\]](#)
- [12. \(Solved\) - Why Friedel-Craft alkylation of benzene with 1-chloropropane gives... \(1 Answer\) | Transtutors \[transtutors.com\]](#)
- [13. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
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